

Personal protective equipment for handling 2-Isobutoxyaniline

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Compound of Interest

Compound Name: 2-Isobutoxyaniline

Cat. No.: B008955

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Essential Safety and Handling Guide for 2-Isobutoxyaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidance, and disposal plans for handling **2-Isobutoxyaniline** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Immediate Safety and Personal Protective Equipment (PPE)

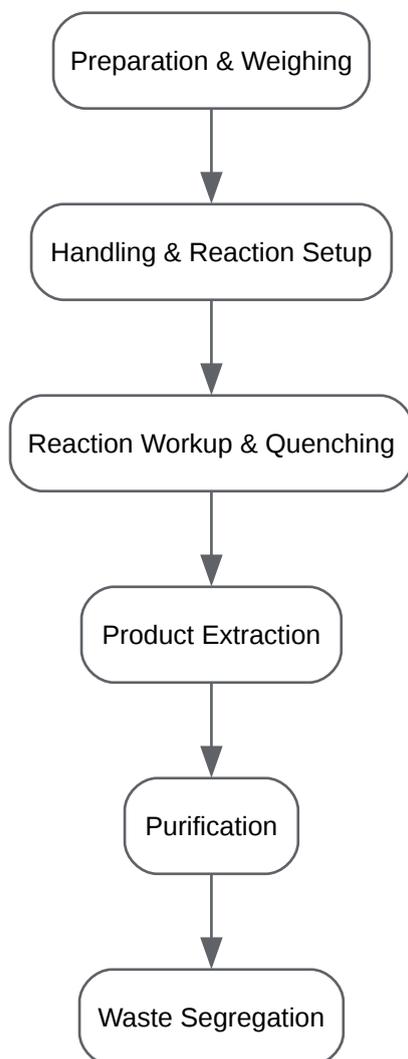
When handling **2-Isobutoxyaniline**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The following Personal Protective Equipment (PPE) is required:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®, or laminate film). Nitrile gloves may offer limited protection and should be changed frequently.	Provides a barrier against dermal absorption, a primary route of exposure for aniline compounds.
Eye Protection	Chemical safety goggles and a face shield.	Protects eyes and face from splashes and vapors.
Body Protection	A chemically resistant lab coat worn over long-sleeved clothing and closed-toe shoes.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary when working outside of a certified chemical fume hood or in case of a spill.	Protects against the inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Procedure

All manipulations involving **2-Isobutoxylaniline** must be performed within a certified chemical fume hood to minimize inhalation exposure.

Experimental Workflow:



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Caption: Experimental workflow for handling **2-Isobutoxyaniline**.

1. Preparation and Weighing:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Weigh the required amount of **2-Isobutoxyaniline** in a tared, sealed container within the fume hood.
- Use disposable weighing boats or paper; dispose of them as hazardous waste immediately after use.

2. Handling and Reaction Setup:

- Maintain all containers of **2-Isobutoxyaniline** tightly closed when not in use.
- Use compatible materials for all equipment that will come into contact with the chemical.
- Add **2-Isobutoxyaniline** to the reaction vessel slowly and carefully to avoid splashing.

3. Reaction Workup and Quenching:

- If the reaction needs to be quenched, do so slowly with an appropriate quenching agent, keeping in mind that the reaction may be exothermic.
- Ensure the quenching process is also performed within the fume hood.

4. Product Extraction and Purification:

- When performing extractions, use a separatory funnel with proper venting techniques directed towards the back of the fume hood.
- For purification steps such as chromatography, ensure the setup is contained and ventilated.

First Aid Measures

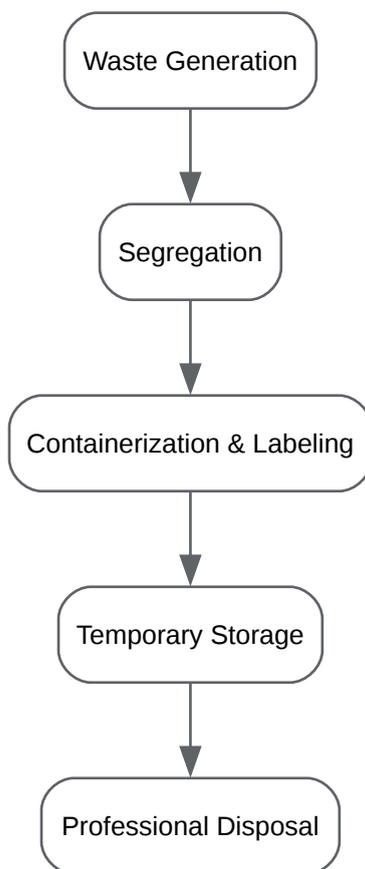
In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Proper disposal of **2-Isobutoxylaniline** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Management Workflow:



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Caption: Waste disposal workflow for **2-Isobutoxyaniline**.

1. Waste Segregation:

- Liquid Waste: Collect all liquid waste containing **2-Isobutoxyaniline** in a dedicated, labeled, and sealed container.
- Solid Waste: All contaminated solid materials (e.g., gloves, weighing paper, absorbent pads) must be collected in a separate, clearly labeled hazardous waste container.

2. Containerization and Labeling:

- Use chemically resistant containers for waste collection.
- All waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**2-Isobutoxyaniline**," and the appropriate hazard symbols (e.g., "Toxic").

3. Temporary Storage:

- Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials.

4. Professional Disposal:

- The disposal of **2-Isobutoxyaniline** and its contaminated waste must be handled by a licensed professional waste disposal service. Do not dispose of this chemical down the drain or in regular trash.

Physical and Chemical Properties of 2-Isobutoxyaniline

Property	Value
CAS Number	104065-95-4
Molecular Formula	C ₁₀ H ₁₅ NO
Molecular Weight	165.23 g/mol
Appearance	No data available
Boiling Point	No data available
Melting Point	No data available
Density	No data available
Solubility	No data available
Vapor Pressure	No data available
Flash Point	No data available

Note: Specific quantitative data for some physical and chemical properties of **2-Isobutoxyaniline** are not readily available in the searched resources. It is crucial to consult the supplier's specific Safety Data Sheet (SDS) for the most accurate and complete information.

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References

- 1. 1040688-08-1 CAS MSDS (N-(2-Butoxybenzyl)-4-isobutoxyaniline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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